

Chemical and Pharmaceutical Profile of Quinoxidine

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Compound Focus: Quinoxidine

CAS No.: 10103-89-6

Cat. No.: S589450

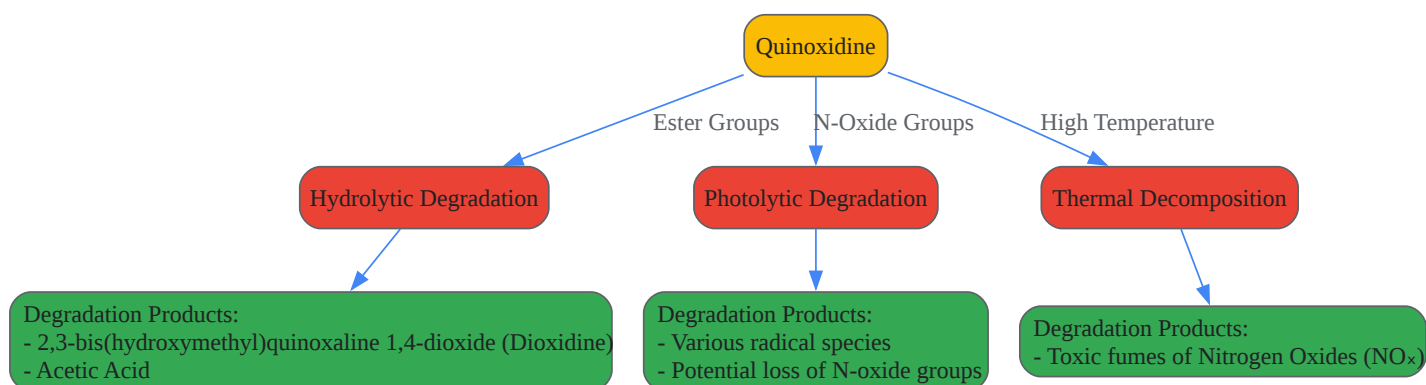
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The table below summarizes the key identified information for **Quinoxidine**:

Property	Description
Preferred Name	Quinoxidine [1]
Systematic Name	2,3-bis(acetoxymethyl)quinoxaline 1,4-dioxide [1] [2] [3]
CAS Registry Number	10103-89-6 [1] [3]
Molecular Formula	$C_{14}H_{14}N_2O_6$ [3]
Molecular Weight	306.275 g/mol [3]
Melting Point	175-176 °C [3]
Pharmacological Class	Quinoxaline 1,4-dioxide derivative; broad-spectrum antibacterial agent [2]
Safety Notes	Moderately toxic by ingestion. Mutation data reported. When heated to decomposition it emits toxic vapors of NO _x [3].

Potential Degradation Pathways

While specific stability studies in solution were not found, the chemical structure of **Quinoxidine** provides clues about its potential degradation pathways. The diagram below illustrates the primary stability concerns for this compound.



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Recommended Stability Study Protocol

Given the lack of specific data, here is a proposed protocol for investigating **Quinoxidine** stability, designed based on its known chemical properties.

Sample Preparation

- **Stock Solutions:** Prepare stock solutions in a range of pharmaceutically relevant solvents (e.g., water, buffered saline at pH 4.0, 7.4, and 9.0, and a co-solvent system like PEG-400/water).
- **Initial Concentration:** A suggested starting concentration is 1 mg/mL.
- **Container:** Use amber glass vials to protect from light for all studies unless specifically investigating photodegradation.

Forced Degradation Studies

- **Acidic/Basic Stress:** Incubate aliquots of the solution at an elevated temperature (e.g., 60°C) with 0.1 M HCl and 0.1 M NaOH for 24 hours. Neutralize at various time points and analyze.
- **Oxidative Stress:** Incubate an aliquot with 0.3% or 3% hydrogen peroxide at room temperature for 24 hours.
- **Photostability:** Expose solid **Quinoxidine** and a solution to a defined light source (e.g., ICH Q1B option 1, 1.2 million lux hours of visible light and 200 watt hours/m² of UV light).
- **Thermal Stability:** Maintain solutions at 40°C, 60°C, and 80°C, and analyze samples over time.

Analytical Monitoring

- **Primary Technique:** Use Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with a UV-Vis or Photodiode Array (PDA) detector. A C18 column is typically suitable.
- **Chromatographic Conditions (Suggested Starting Point):**
 - **Mobile Phase:** Gradient of water and acetonitrile, both containing 0.1% formic acid.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection Wavelength:** Scan from 200 nm to 400 nm to identify potential degradants.
- **Supplementary Technique:** Mass Spectrometry (LC-MS) should be used to identify the structure of major degradation products.

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References

1. MeSH Browser [meshb.nlm.nih.gov]
2. Quinoxaline 1,4-Dioxides: Advances in Chemistry and... [pmc.ncbi.nlm.nih.gov]
3. supplier | CasNO.10103-89-6 Quinoxidine [lookchem.com]

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